

# An In-depth Technical Guide to Potassium Guaiacolsulfonate Hemihydrate (CAS: 78247-49-1)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Potassium guaiacolsulfonate hemihydrate*

Cat. No.: *B1264672*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Potassium guaiacolsulfonate hemihydrate**, identified by CAS number 78247-49-1, is an established expectorant widely utilized in pharmaceutical formulations to alleviate cough and chest congestion.[1][2][3] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, mechanism of action, and analytical methodologies. The information is curated to support research and development activities, offering detailed experimental protocols and quantitative data to facilitate further investigation and application of this compound.

## Chemical and Physical Properties

**Potassium guaiacolsulfonate hemihydrate** is a white to slightly yellow crystalline powder.[4] It is the hemihydrate of the potassium salt of guaiacolsulfonic acid, an aromatic sulfonic acid.[5][6] The compound is soluble in water and also soluble in ethanol and glycerol.[4]

Table 1: Physicochemical Properties of **Potassium Guaiacolsulfonate Hemihydrate**

Property	Value	Reference
CAS Number	78247-49-1	[7]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> KO <sub>5</sub> S·0.5H <sub>2</sub> O	[4][8]
Molecular Weight	251.30 g/mol	[1]
Appearance	White to slightly yellow crystalline powder	[4]
Solubility	Soluble in water, ethanol, and glycerol	[4]
Water Content	Between 3.0% and 6.0%	[9]

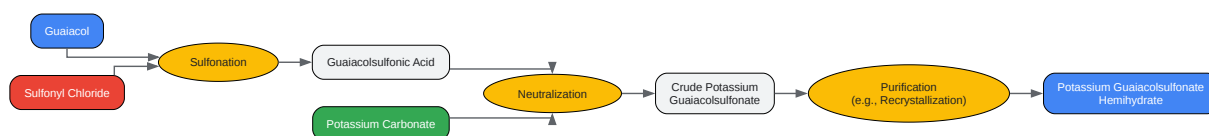
## Synthesis

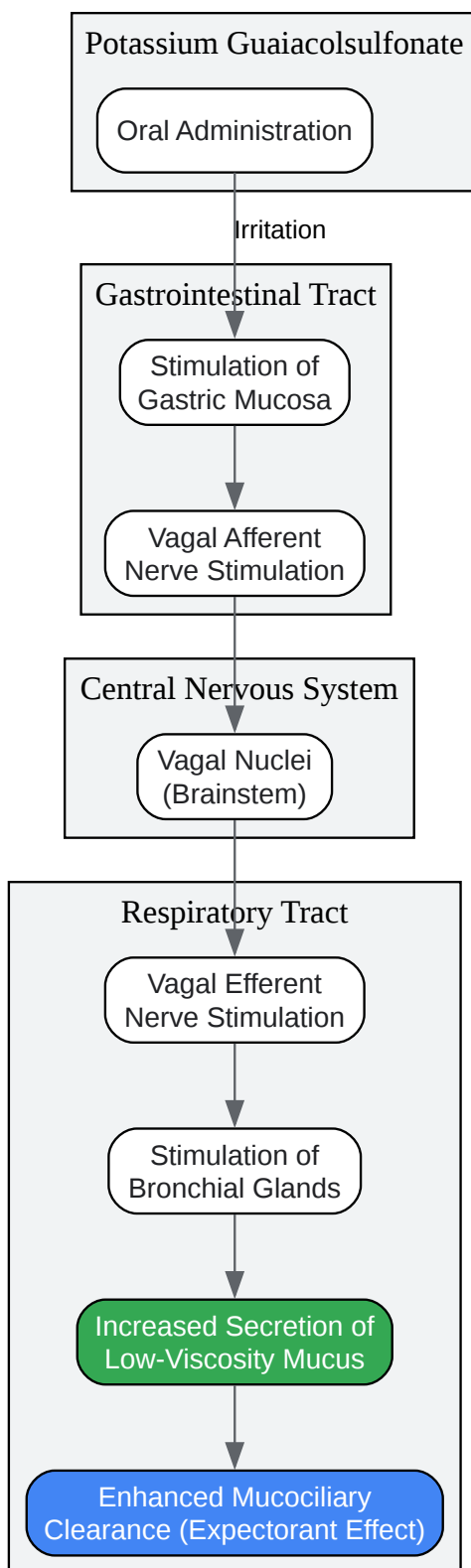
The synthesis of **potassium guaiacolsulfonate hemihydrate** typically involves the sulfonation of guaiacol (2-methoxyphenol).[10] A general synthetic pathway is outlined below.

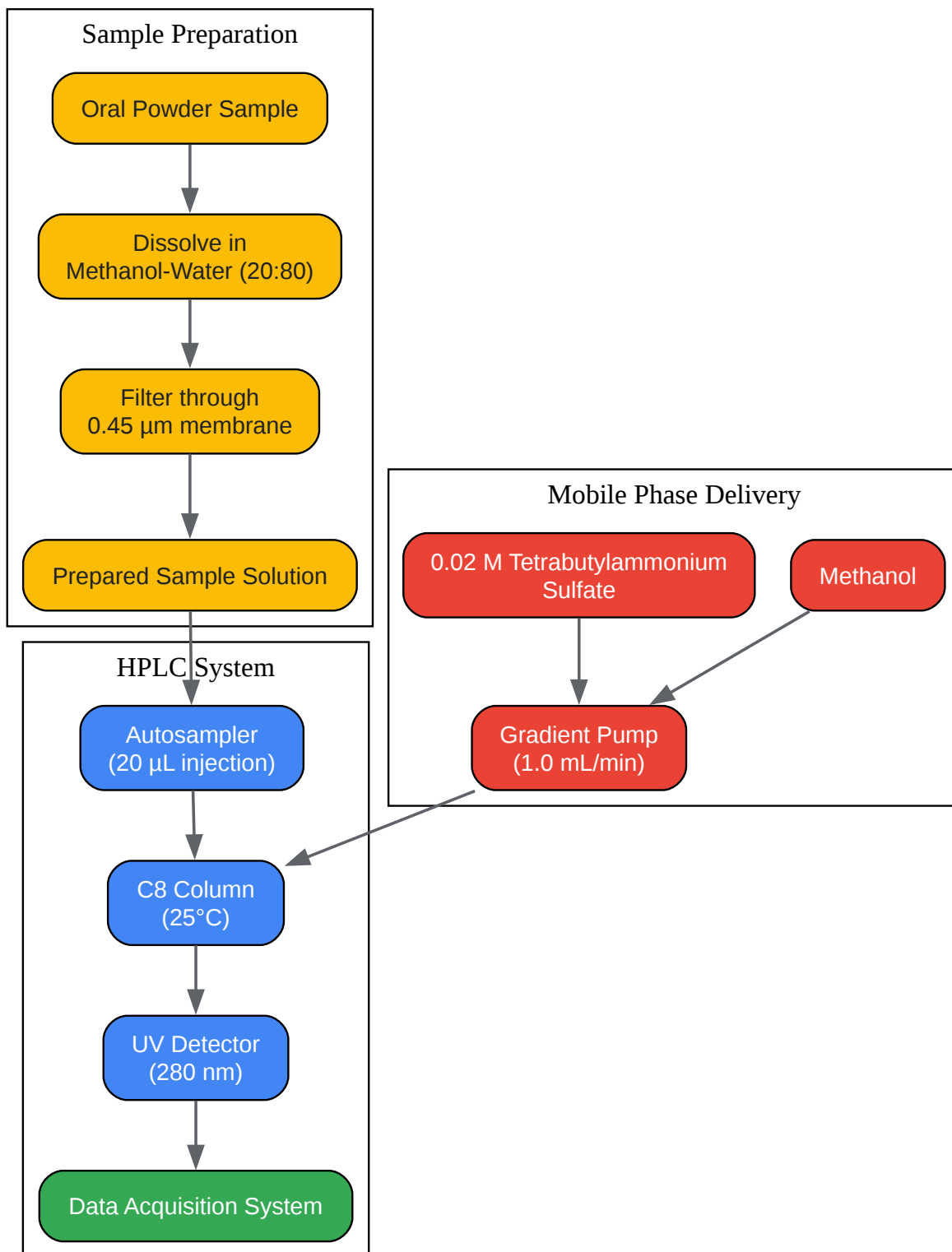
## Experimental Protocol: Synthesis of Potassium Guaiacolsulfonate Hemihydrate

A common method for the preparation of potassium guaiacolsulfonate involves the reaction of guaiacol with a sulfonating agent, followed by neutralization with a potassium salt.[4]

- **Sulfonation:** Guaiacol is reacted with a sulfonating agent such as sulfonyl chloride.[4] The reaction conditions, including solvent and temperature, are critical for directing the sulfonation to the desired position on the aromatic ring.[4]
- **Neutralization:** The resulting guaiacolsulfonic acid is then neutralized with potassium carbonate to form the potassium salt.[4]
- **Purification:** The product, potassium guaiacolsulfonate, is then isolated and purified, often through recrystallization, to yield the hemihydrate form.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Potassium Guaiacolsulphonate - Drug Monograph - DrugInfoSys.com [druginfosys.com]
- 2. semanticscholar.org [semanticscholar.org]
- 3. What is the mechanism of Sulfoguaiacol? [synapse.patsnap.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. Development and Validation of an HPLC Method for Simultaneous Assay of Potassium Guaiacolsulfonate and Sodium Benzoate in Pediatric Oral Powder - PMC [pmc.ncbi.nlm.nih.gov]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
- 8. go.drugbank.com [go.drugbank.com]
- 9. CN104311456A - Preparation method of guaiacol potassium sulfoacid - Google Patents [patents.google.com]
- 10. Bei Mu Gua Lou San facilitates mucus expectoration by increasing surface area and hydration levels of airway mucus in an air-liquid-interface cell culture model of the respiratory epithelium - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Guaiacolsulfonate Hemihydrate (CAS: 78247-49-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1264672#potassium-guaiacolsulfonate-hemihydrate-cas-number-78247-49-1-research]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)